

The Discovery and Enduring Legacy of Tetraammineplatinum(II) Chloride: A Technical Guide

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Compound of Interest

Compound Name: Tetraammineplatinum(II) chloride hydrate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the history, synthesis, and physicochemical properties of tetraammineplatinum(II) chloride, $[\text{Pt}(\text{NH}_3)_4]\text{Cl}_2$. From its early discovery as a component of Magnus's green salt to its modern applications as a precursor in the synthesis of platinum-based therapeutics and catalysts, this document provides a comprehensive resource for professionals in the chemical and pharmaceutical sciences.

A Historical Overview: From a Green Precipitate to a Key Precursor

The story of tetraammineplatinum(II) chloride is intrinsically linked to the discovery of one of the first coordination compounds, Magnus's green salt. In the early 1830s, the German chemist Heinrich Gustav Magnus reported the formation of a green precipitate when aqueous solutions of $[\text{Pt}(\text{NH}_3)_4]^{2+}$ and $[\text{PtCl}_4]^{2-}$ were combined.^[1] This compound, later identified as $[\text{Pt}(\text{NH}_3)_4]\text{Cl}_2$, was one of the first metal ammine complexes to be described.^[2]

Initially, the true nature of these platinum-ammine complexes was a subject of considerable debate. The existence of isomers with the same empirical formula, such as cisplatin and transplatin, further complicated early structural elucidation. It was not until the development of modern analytical techniques that the distinct structures of Magnus's green salt and

tetraammineplatinum(II) chloride were fully understood. Tetraammineplatinum(II) chloride, a water-soluble salt, was identified as a key intermediate in the chemistry of platinum ammines and a precursor to other important platinum compounds.

Figure 1. Historical Timeline of Tetraammineplatinum(II) Chloride

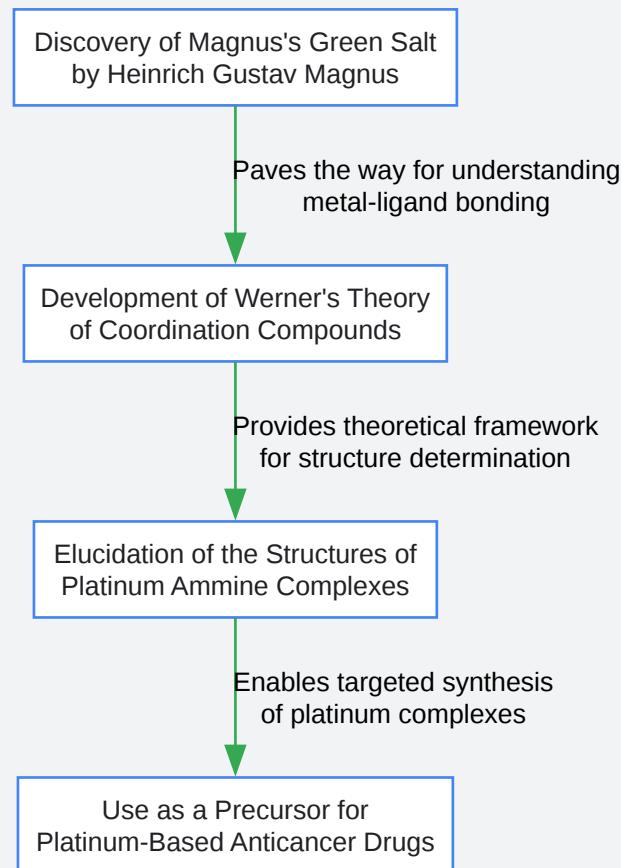
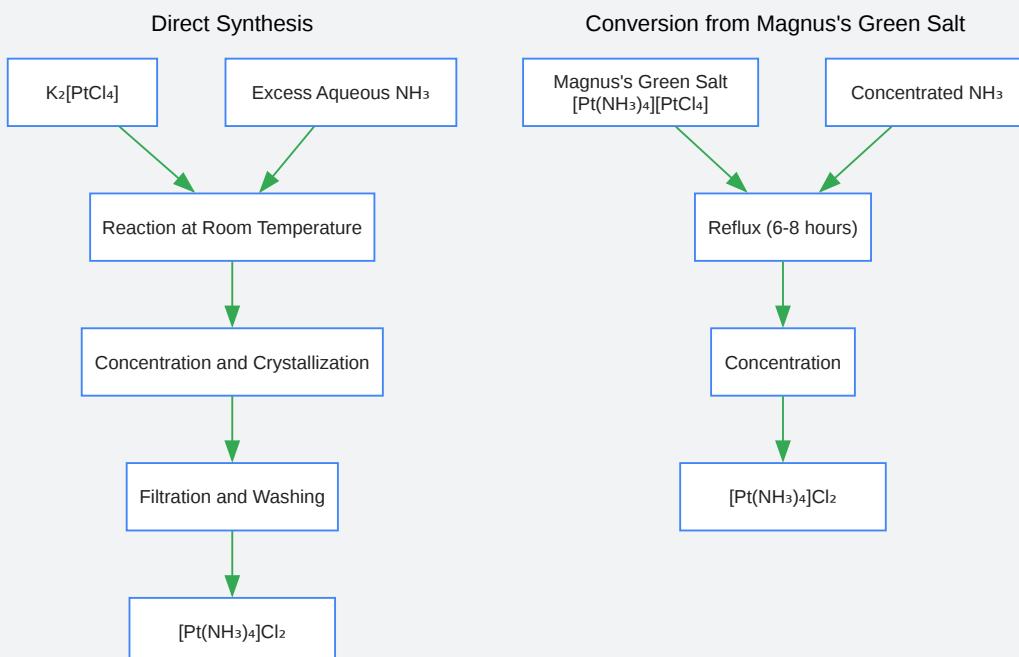


Figure 2. Synthesis Workflow for Tetraammineplatinum(II) Chloride

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References

- 1. Magnus's green salt - Wikipedia [en.wikipedia.org]
- 2. Magnus'_green_salt [chemeurope.com]
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